

Fabrication of ReS₂-based field-effect transistors (FETs)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rhenium sulfide (ReS₂)*

CAS No.: *12038-63-0*

Cat. No.: *B1218675*

[Get Quote](#)

Application Note: Fabrication and Characterization of Anisotropic ReS₂ Field-Effect Transistors

Introduction: The Case for Rhenium Disulfide (ReS₂)

In the landscape of two-dimensional (2D) transition metal dichalcogenides (TMDs), Rhenium Disulfide (ReS₂) stands apart as a material of profound significance for next-generation logic and optoelectronics.^[1] Unlike the high-symmetry 2H phases of MoS₂ or WSe₂, ReS₂ crystallizes in a distorted 1T phase (often denoted as 1T' or triclinic). This reduced symmetry results in two critical advantages for device physics:

- **Direct Bandgap Resilience:** ReS₂ retains a direct bandgap (~1.5 eV) from monolayer to bulk, eliminating the indirect-to-direct crossover that plagues MoS₂. This ensures high optoelectronic efficiency regardless of layer thickness.
- **In-Plane Anisotropy:** The Peierls distortion forms "chains" of Rhenium atoms along the b-axis. Charge carrier mobility is significantly higher along these chains, allowing for the creation of polarization-sensitive photodetectors and synaptomorphic devices with direction-dependent transport.

This protocol details the fabrication of high-performance ReS₂ FETs, emphasizing the critical step of crystallographic alignment via polarized Raman spectroscopy to exploit its anisotropic nature.

Phase 1: Material Preparation & Crystallographic Alignment

Fabricating a high-performance ReS₂ FET begins not just with isolation, but with orientation. Randomly patterning electrodes on ReS₂ forfeits its primary advantage (anisotropy).

Mechanical Exfoliation

While CVD growth is possible, mechanical exfoliation remains the gold standard for accessing the intrinsic transport properties of ReS₂ without grain boundary scattering.

- Substrate: Heavily doped Silicon (p++ Si) with 285 nm or 300 nm thermally grown SiO₂. The Si acts as a global back-gate.
- Cleaning: Sonicate substrate in Acetone (10 min)
IPA (10 min)
O₂ Plasma (5 min, 100W) to remove organic residues and enhance flake adhesion.
- Exfoliation: Use Nitto SPV 224 tape or standard Scotch tape. Peel slowly to minimize strain.
- Identification: Use optical microscopy.^{[1][2][3]} ReS₂ provides distinct contrast on 285 nm SiO₂ (Monolayer ~10% contrast).

Critical Step: Orientation via Polarized Raman Spectroscopy

Before applying resist, you must determine the direction of the Re-chains (b-axis).

- Setup: Confocal Raman microscope, 532 nm excitation laser.
- Configuration: Parallel polarization configuration (

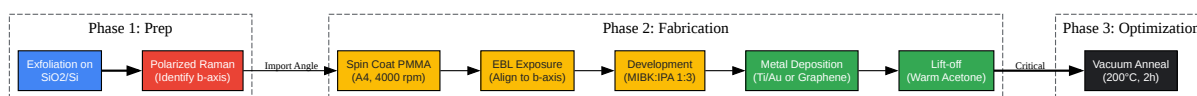
), where incident and detected polarization are parallel.

- Protocol:
 - Focus on the ReS₂ flake.[\[1\]](#)[\[4\]](#)
 - Rotate the sample (or polarization) in 10° increments from 0° to 180°.
 - Monitor the intensity of the Ag-like mode at ~212 cm⁻¹ (Mode V).
 - Determination: The intensity of the 212 cm⁻¹ mode is maximal when the polarization is parallel to the b-axis (Re-chain direction).
 - Marking: Record the angle of the b-axis relative to the substrate edges. This angle will be input into the lithography file to align the FET channel.

Phase 2: Device Fabrication Protocol

This workflow uses Electron Beam Lithography (EBL) for precise alignment.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for fabricating anisotropic ReS₂ FETs, highlighting the critical Raman alignment step.

Detailed Steps

- Resist Coating:
 - Spin coat PMMA A4 (950k) at 4000 rpm for 60s.

- Bake at 180°C for 90s.
- EBL Patterning:
 - Design source/drain electrodes. Crucial: Align the channel length parallel to the determined b-axis for maximum mobility, or perpendicular to it to study anisotropy ratios.
 - Dose: ~350-400 $\mu\text{C}/\text{cm}^2$ (at 30kV).
- Development:
 - Immerse in MIBK:IPA (1:3) for 60s.
 - Stop in IPA for 30s. Blow dry with N_2 .
- Metallization (Contact Engineering):
 - Choice of Metal: ReS_2 is naturally n-type.[\[5\]](#)
 - Standard:Ti/Au (5nm/50nm). Titanium provides a lower work function (~4.3 eV) closer to the ReS_2 conduction band, though Fermi-level pinning often dominates.
 - High-Performance:Graphene Electrodes.[\[2\]](#)[\[5\]](#) Transfer CVD graphene or exfoliate graphene flakes to act as contacts. This eliminates the chemical bonding damage and pinning, often reducing contact resistance by an order of magnitude.
 - Deposition: E-beam evaporation at high vacuum (< Torr). Rate: 0.5 $\text{\AA}/\text{s}$ for Ti, 1.0 $\text{\AA}/\text{s}$ for Au.
- Lift-off:
 - Soak in Acetone at 60°C for 1 hour. Use a syringe to gently agitate if necessary.

Phase 3: Optimization & Troubleshooting

The as-fabricated devices often suffer from high contact resistance and hysteresis due to adsorbates and interface traps.

Issue	Cause	Optimization Protocol
High Contact Resistance	Schottky barrier height & Resist residue	Vacuum Annealing: Anneal device at 200°C - 250°C in high vacuum (Torr) for 2 hours. This removes PMMA residue and improves metal-semiconductor alloying.
Hysteresis	Water/Oxygen adsorption on surface	Passivation: Encapsulate the device with h-BN (transfer method) or ALD-deposited Al ₂ O ₃ (15-20 nm). Note: ALD requires a seed layer or functionalization on ReS ₂ .
Low Mobility	Substrate scattering (SiO ₂)	Dielectric Engineering: Use an h-BN substrate instead of SiO ₂ . The atomically flat h-BN surface reduces scattering, potentially doubling mobility.

Phase 4: Characterization

Electrical Measurements

Perform measurements in a vacuum probe station to exclude environmental effects.

- Transfer Characteristics (

vs

): Sweep

from -60V to +60V.

- Expectation: n-type behavior (current increases with positive gate bias).
- Metric: On/Off ratio should exceed

-

.

- Output Characteristics (

vs

):

- Check: Linear curves at low

indicate Ohmic contacts. Non-linear (S-shape) indicates Schottky barriers, requiring further annealing.

Mobility Extraction

Calculate Field-Effect Mobility (

) using the linear region transconductance (

):

- : Channel length and width.

- : Capacitance of oxide (

). For 300nm SiO₂,

.

Anisotropy Factor

If you fabricated a device with multiple electrode pairs at different angles (e.g., a circular disk geometry):

- Target: ReS₂ typically exhibits a ratio between 1.5 and 3.0 on SiO₂, and higher on h-BN.

References

- Liu, E., et al. (2015).[6][7] Integrated digital inverters based on two-dimensional anisotropic ReS₂ field-effect transistors.[6] Nature Communications. [Link](#)

- Chenet, D. A., et al. (2015). In-Plane Anisotropy in Mono- and Few-Layer ReS₂ Probed by Raman Spectroscopy and Scanning Transmission Electron Microscopy. Nano Letters. [Link](#)
- Pradhan, N. R., et al. (2015). High Hall mobility and field-effect mobility in few-layer ReS₂ field-effect transistors. Scientific Reports. [Link](#)
- Cui, F., et al. (2015). Tellurium-Assisted Epitaxial Growth of Large-Area, Highly Crystalline ReS₂ Atomic Layers. Advanced Materials. [Link](#)
- Park, J. Y., et al. (2017).[5] Contact Effect of ReS₂/Metal Interface. ACS Applied Materials & Interfaces. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Contact Effect of ReS₂/Metal Interface - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. arxiv.org \[arxiv.org\]](#)
- [7. web.stanford.edu \[web.stanford.edu\]](#)
- To cite this document: BenchChem. [Fabrication of ReS₂-based field-effect transistors (FETs)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218675/docs#fabrication-of-res-based-field-effect-transistors-fets\]](https://www.benchchem.com/product/b1218675/docs#fabrication-of-res-based-field-effect-transistors-fets)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)